

Technical Guide: Safety & Handling of N-benzyl-2-(4-bromophenyl)acetamide

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Compound of Interest

Compound Name: *N-benzyl-2-(4-bromophenyl)acetamide*

CAS No.: 335398-50-0

Cat. No.: B187292

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Substance Identification & Chemical Context

Compound Name: **N-benzyl-2-(4-bromophenyl)acetamide** CAS Number: 335398-50-0

Molecular Formula:

Molecular Weight: 304.18 g/mol Synonyms: 2-(4-Bromophenyl)-N-(phenylmethyl)acetamide; N-Benzyl-4-bromophenylacetamide.[1][2][3][4][5][6][7]

Research Context

This compound is a secondary amide featuring two aromatic systems: a benzyl group and a 4-bromophenyl group, linked by an acetamide core.[1][2][3][5] In drug discovery, it serves as a lipophilic scaffold often explored in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) (analogous to Bromfenac intermediates) and kinase inhibitors.[3][6] Its structural rigidity and halogenation make it a valuable "fragment" for Structure-Activity Relationship (SAR) studies, specifically for probing hydrophobic pockets in protein targets.[1][2][3][6]

Hazard Identification (GHS Classification)

Note: As a specialized research chemical, specific toxicological data (LD50) may be limited.^[3]
^[6] The following classification is derived from Structure-Activity Relationship (SAR) analysis of analogous halogenated phenylacetamides.

Hazard Category	Signal Word	Hazard Statement	Code
Skin Corrosion/Irritation	WARNING	Causes skin irritation. ^[1] ^[2] ^[3] ^[4] ^[5] ^[6]	H315
Serious Eye Damage/Irritation	WARNING	Causes serious eye irritation. ^[1] ^[2] ^[5] ^[8] ^[9]	H319
STOT - Single Exposure	WARNING	May cause respiratory irritation. ^[1] ^[2] ^[4] ^[5] ^[8]	H335
Aquatic Toxicity (Chronic)	Advisory	May cause long-lasting harmful effects to aquatic life (Organobromine persistence). ^[1] ^[2] ^[3] ^[5] ^[6]	H413

Toxicological Logic (Read-Across)

- Amide Moiety: Secondary amides are generally stable but can act as mild irritants to mucous membranes.^[1]^[2]^[3]
- Organobromine: The carbon-bromine bond is metabolically stable but can increase lipophilicity, potentially enhancing skin absorption relative to non-halogenated analogs.^[1]^[2]
^[3]^[5]
- Metabolic Byproducts: Hydrolysis (though slow) could release benzylamine (corrosive/irritant) and 4-bromophenylacetic acid (irritant).^[1]^[2]^[3]^[5]^[6]

Physicochemical Properties & Stability

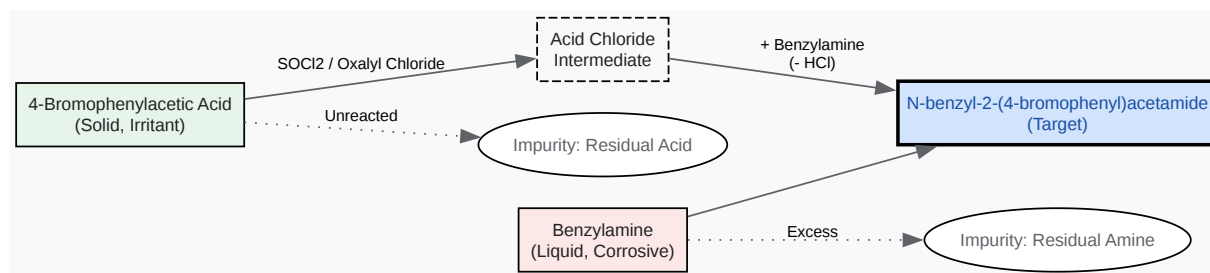
Property	Value / Description	Experimental Note
Physical State	Solid (Crystalline Powder)	Likely white to off-white needles. [1] [2] [3] [4] [5] [6]
Melting Point	148–152°C (Predicted)	Higher than N-benzylacetamide (60°C) due to π -stacking of the bromophenyl group. [1] [2] [3] [4] [5] [6]
Solubility (Water)	Negligible (< 0.1 mg/mL)	Highly lipophilic (LogP $\approx$ 3.5–4.0). [3] [6]
Solubility (Organic)	DMSO, DMF, DCM, Ethyl Acetate	Soluble. [3] [6]
pKa	~15 (Amide NH)	Non-ionizable at physiological pH. [1] [2] [3] [6]
Stability	Stable under STP.	Avoid strong oxidizers and strong bases (hydrolysis risk). [1] [3]

Synthesis & Impurity Profile (Retrosynthetic Analysis)

Understanding the synthesis is critical for assessing impurity risks.[\[1\]](#)[\[3\]](#)[\[6\]](#) This compound is typically synthesized via an amidation reaction.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Primary Impurities:

- 4-Bromophenylacetic acid: Unreacted starting material (Acidic irritant).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Benzylamine: Unreacted starting material (Basic corrosive).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Thionyl Chloride/HCl: Trace residuals if acid chloride method was used.[\[1\]](#)[\[2\]](#)[\[3\]](#)



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Figure 1: Retrosynthetic pathway highlighting potential impurities (residual amine/acid) that dictate handling precautions.[1][2][3][5][6]

Safe Handling & Engineering Controls

Personal Protective Equipment (PPE) Matrix

- Gloves: Nitrile (0.11 mm minimum) is sufficient for the solid.[1][2][3][6] If dissolved in DCM, use PVA or Laminate gloves, as nitrile is permeable to chlorinated solvents.[1][3][5]
- Respiratory: N95 (US) or P2 (EU) dust mask is required when weighing the powder to prevent inhalation of particulates (H335).[3][6]
- Eyes: Safety glasses with side shields.[1][2][3][10]

Handling Protocol: "The Closed Loop"

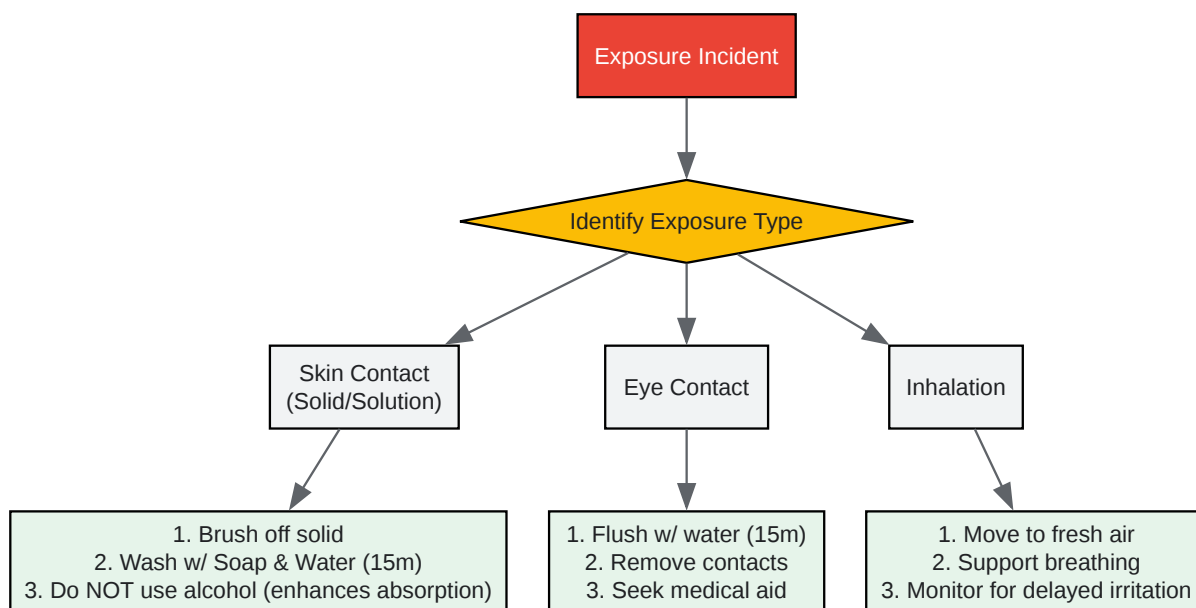
To maintain scientific integrity and safety, treat the solid as a potential sensitizer.[1][3]

- Weighing: Always weigh inside a fume hood or a powder containment balance enclosure.[1][2][3] Static electricity can cause this lipophilic powder to disperse; use an anti-static gun if necessary.[1][2][3]
- Solubilization: Add solvent slowly.[1][2][3] The heat of solution is negligible, but splashing must be avoided.[1][3]

- Waste: Segregate as Halogenated Organic Waste. Do not mix with non-halogenated solvents to avoid surcharges and incineration issues.[1][2][3]

Emergency Response Logic

In the event of exposure, immediate action mitigates long-term risk.[1][3][5][6]



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Figure 2: Emergency Triage Protocol. Note the specific instruction NOT to use alcohol on skin, as it increases the transdermal permeability of lipophilic amides.[1][3][5][6]

Storage & Transport

- Storage Conditions: Store at 2–8°C (Refrigerated) or Room Temperature (if dry). Keep container tightly closed. Hygroscopicity is low, but moisture can facilitate slow hydrolysis over years.[1][3]
- Transport (DOT/IATA):
 - Proper Shipping Name: Not dangerous goods (Non-regulated).

- Note: If the substance is a highly potent research analog (unknown potency), ship as "Chemical Kit" or "Research Substance" following IATA "De Minimis" quantities (< 1g).[3][6]

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